

Proper Disposal Procedures for AD57

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AD57

Cat. No.: B11937293

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Disclaimer: The identifier "**AD57**" is not a standard, unique chemical name and can refer to different products. This guide assumes "**AD57**" refers to DOW CORNING(R) 57 ADDITIVE, a silicone-based liquid, based on commercially available safety data. For the safety of all laboratory personnel, it is imperative to confirm the identity of any chemical waste by referencing its specific Safety Data Sheet (SDS) before proceeding with disposal. The procedures outlined below are based on the SDS for DOW CORNING(R) 57 ADDITIVE and general laboratory safety protocols.

Essential Safety and Handling Information

This section provides immediate safety and logistical information for handling DOW CORNING(R) 57 ADDITIVE in a laboratory setting.

Potential Health Effects:

- Eye Contact: Direct contact may result in moderate irritation.[\[1\]](#)
- Skin Contact: A single, brief exposure is unlikely to cause significant irritation.[\[1\]](#) However, repeated or prolonged contact may lead to skin irritation.[\[1\]](#)
- Inhalation: No significant effects are expected from a single, short-term exposure.[\[1\]](#)
- Oral Ingestion: The substance has a low ingestion hazard during normal use.[\[1\]](#)

Recommended Personal Protective Equipment (PPE):

- Eye Protection: At a minimum, safety glasses should be worn.^[1]
- Skin Protection: For routine handling, washing hands at mealtimes and at the end of a shift is considered sufficient.^[1] No special gloves are specified.^[1]
- Respiratory Protection: Under normal conditions of use at room temperature, respiratory protection is not required.^[1] Use at elevated temperatures or in applications that generate aerosols may necessitate additional precautions.^[1]

Step-by-Step Disposal Protocol for AD57 Waste

The disposal of chemical waste is strictly regulated. Under no circumstances should chemical waste be disposed of via sanitary sewer or in the regular trash.^[2]^[3]

Step 1: Waste Identification and Segregation

- Confirm Identity: Positively identify the waste as DOW CORNING(R) 57 ADDITIVE.
- Characterize as Hazardous: Treat the waste as hazardous. Its flash point of 83.3 °C (181.9 °F) may require it to be managed as a flammable or combustible liquid depending on local regulations.^[1]
- Segregate: Keep this waste stream separate from other, incompatible chemical wastes. As a general precaution, store it away from strong oxidizing agents, acids, and bases.^[4]^[5]

Step 2: Proper Containerization

- Select a Compatible Container: Use a chemically compatible, leak-proof container with a tightly sealing screw cap.^[4]^[6] The original product container, if in good condition, is an ideal choice.^[4] Plastic containers are often preferred for hazardous waste collection.^[3]
- Leave Headspace: Do not overfill the container. A general rule is to fill to no more than 90% capacity, leaving at least one inch of headspace to accommodate vapor expansion.^[4]
- Keep Closed: The waste container must remain securely capped at all times, except when waste is being added.^[2]^[4]

Step 3: Accurate Labeling

- Use a Hazardous Waste Tag: As soon as waste is added, affix a completed hazardous waste label or tag from your institution's Environmental Health and Safety (EHS) department.[\[2\]](#)[\[3\]](#)
- Complete All Fields: The label must be filled out completely and legibly, including:
 - The words "Hazardous Waste."[\[3\]](#)
 - The full, unabbreviated chemical name: "Waste DOW CORNING(R) 57 ADDITIVE."[\[3\]](#)
 - The date accumulation started.[\[3\]](#)
 - The name and contact information of the responsible Principal Investigator.[\[3\]](#)
 - An indication of the associated hazards (e.g., Irritant, Combustible).[\[3\]](#)

Step 4: Safe Storage

- Satellite Accumulation Area (SAA): Store the labeled waste container in a designated SAA, which must be at or near the point of waste generation.[\[7\]](#)[\[8\]](#)
- Secondary Containment: Place the waste container within a larger, chemically resistant tub or bin to contain any potential spills or leaks.[\[2\]](#)
- Location: Do not store hazardous waste in fume hoods, under sinks, or in areas exposed to heat or direct sunlight.[\[5\]](#)[\[9\]](#)

Step 5: Arranging for Disposal

- Request Pickup: Once the container is full or the accumulation time limit set by your institution (typically 6-12 months) is approaching, schedule a waste collection with your EHS department.[\[3\]](#)[\[5\]](#)[\[8\]](#)
- Follow Institutional Procedures: Complete any necessary online or paper forms to document the waste and request its removal.[\[3\]](#)

Disposal of Empty AD57 Containers

Empty chemical containers must also be managed properly.

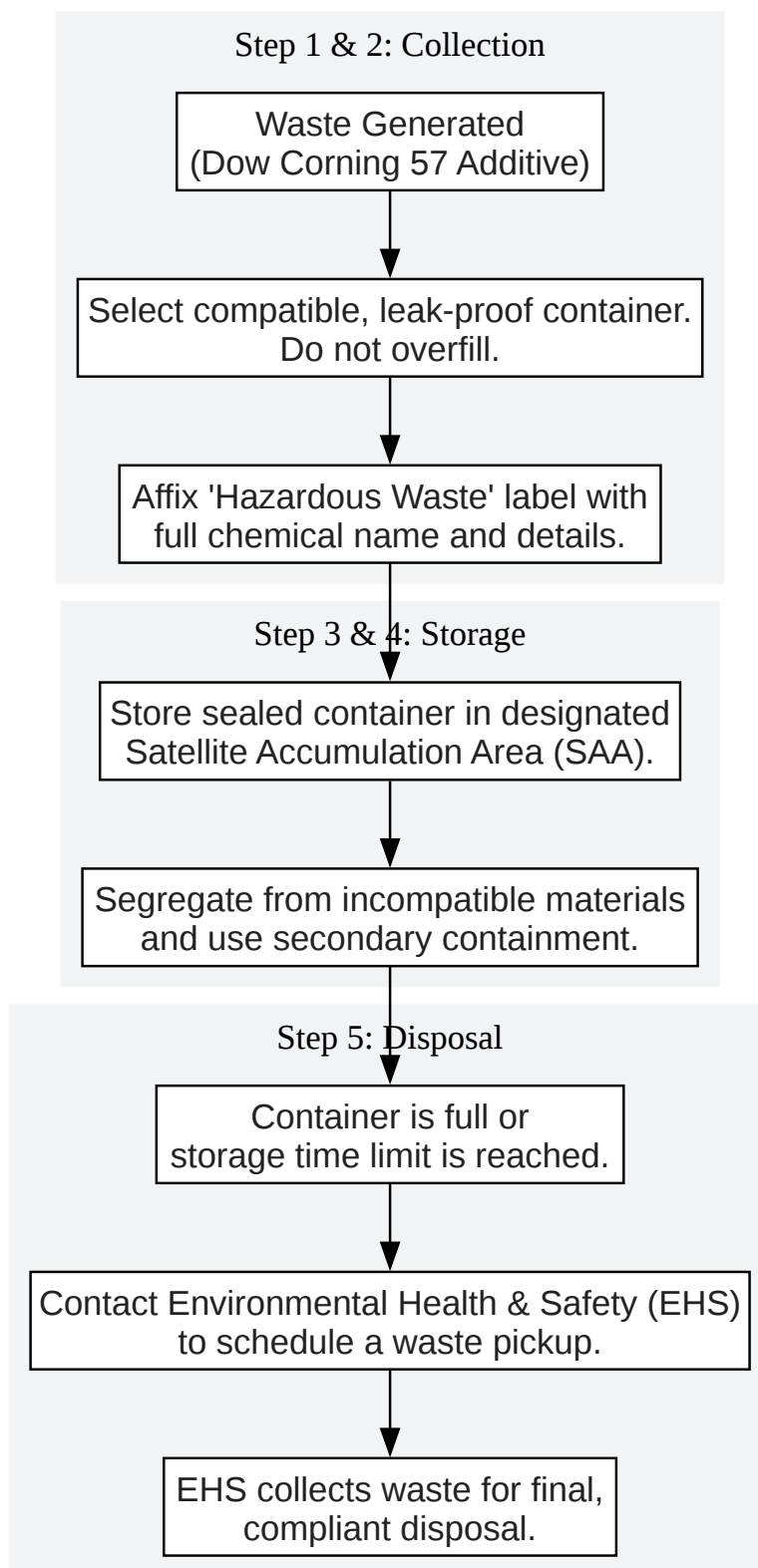
- Triple-Rinse: An empty container must be triple-rinsed with a suitable solvent capable of removing the chemical residue.[\[2\]](#)[\[10\]](#)
- Manage Rinsate: The solvent rinsate from this process is considered hazardous waste and must be collected in a properly labeled hazardous waste container.[\[2\]](#)
- Final Disposal: After rinsing and air-drying, deface or remove the original label.[\[10\]](#) The clean, empty container may then typically be disposed of in the regular trash or recycling, as per your institution's guidelines.[\[2\]](#)[\[10\]](#)

Quantitative Data Summary

The following table summarizes key quantitative properties of DOW CORNING(R) 57 ADDITIVE from its Safety Data Sheet.

Property	Value
Flash Point	83.3 °C / 181.9 °F (Pensky-Martens Closed Cup) [1]
Boiling Point	> 65 °C [1]

AD57 (DOW CORNING(R) 57 ADDITIVE) Disposal Workflow Diagram



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Caption: A logical workflow for the compliant disposal of **AD57** laboratory waste.

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